

HO-PEG5-CH2COOH Chemical Properties and Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: HO-Peg5-CH2cooh

Cat. No.: S3616583

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The table below summarizes the key quantitative data available for **HO-PEG5-CH2COOH** from chemical suppliers.

Property	Value / Description
CAS Number	52026-48-9 [1] [2]
Molecular Formula	C ₁₂ H ₂₄ O ₈ [1] [2]
Molecular Weight	296.31 g/mol [1] [2]
Purity	≥95% [1] [2]
IUPAC Name	2-[2-[2-[2-[2-(2-Hydroxyethoxy)ethoxy]ethoxy]ethoxy]ethoxy]acetic acid [1]
Appearance	Colorless to light yellow liquid [3]
Recommended Storage	Store at -5°C to 0-8°C; keep dry and avoid sunlight [1] [2].
Predicted pKa	3.39 ± 0.10 [1]

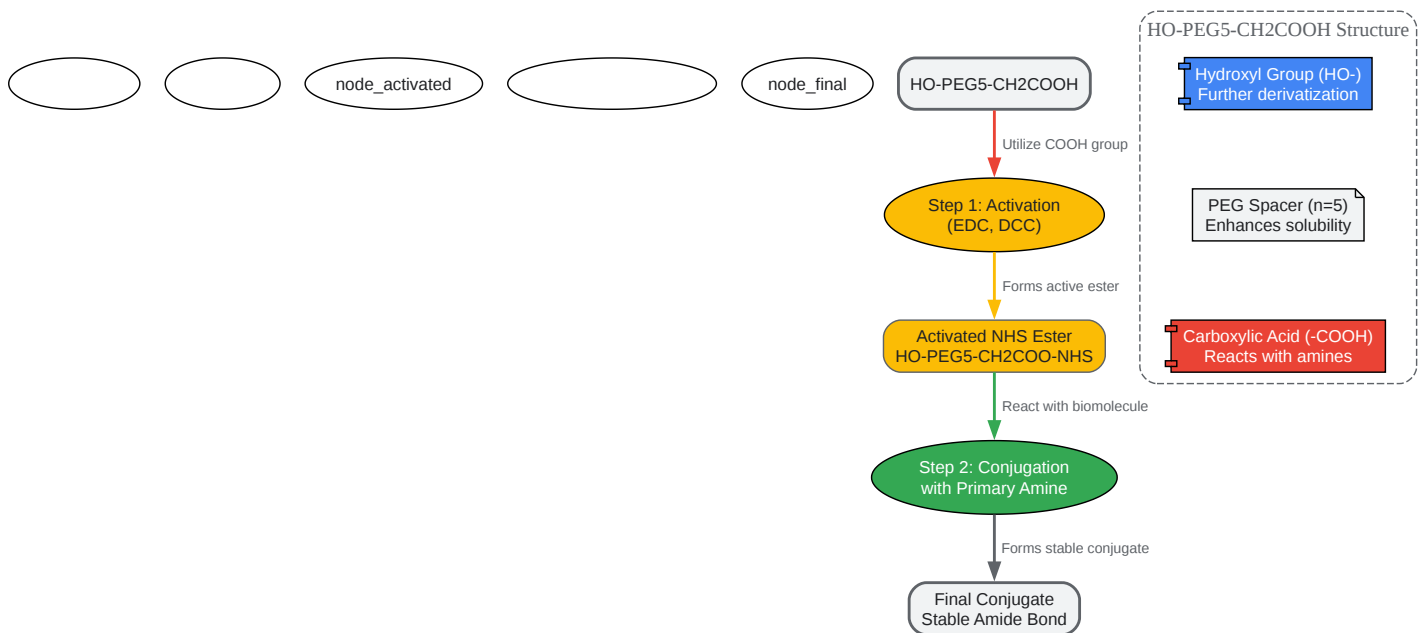
Applications in Drug Development and Research

HO-PEG5-CH₂COOH is a heterobifunctional polyethylene glycol (PEG) derivative. Its two distinct functional groups—a terminal carboxylic acid and a hydroxyl—enable versatile applications in bioconjugation and pharmaceutical research [1] [3].

- **PROTAC Linker:** This compound is explicitly described as a **PEG-based PROTAC linker** [4]. PROTACs (Proteolysis Targeting Chimeras) are molecules designed to trigger the degradation of specific disease-causing proteins. **HO-PEG5-CH₂COOH** serves as a critical component to connect the E3 ubiquitin ligase ligand to the target protein ligand, forming the complete PROTAC structure [4].
- **Bioconjugation and Solubility Enhancement:** The **hydrophilic PEG spacer** significantly improves the solubility of conjugated molecules in aqueous media, which is crucial for drug formulation and biological activity [5] [3].
- **Drug Delivery and Surface Functionalization:** It can be used in **drug delivery systems** to modify carriers for improved pharmacokinetics. It is also applicable for **surface functionalization**, where it can be used to create non-fouling or biologically active coatings on materials [6].

Bioconjugation Chemistry and Workflow

The heterobifunctional nature of **HO-PEG5-CH₂COOH** allows for sequential conjugation strategies. The following diagram illustrates the general workflow for its use in bioconjugation, leading to applications like PROTAC synthesis.



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Detailed Experimental Protocol

This protocol outlines a standard two-step procedure for conjugating **HO-PEG5-CH2COOH** to a molecule containing a primary amine (e.g., a protein or peptide) via carbodiimide-mediated coupling.

Materials

- **Ligand: HO-PEG5-CH2COOH** ($\geq 95\%$ purity) [2]
- **Amine-containing molecule** (e.g., protein, antibody)

- **Coupling Reagents:** EDC (N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide) or DCC (N,N'-Dicyclohexylcarbodiimide), and NHS (N-Hydroxysuccinimide) [5]
- **Solvents:** Anhydrous DMSO, DMF, or appropriate aqueous buffer (e.g., 0.1 M MES, pH 4.5-5.5)
- **Purification:** Dialysis tubing, desalting columns, or filtration devices

Procedure

Step 1: Activation of Carboxylic Acid

- **Prepare Ligand Solution:** Dissolve **HO-PEG5-CH₂COOH** in anhydrous DMSO or a suitable buffer to a final concentration of 10-50 mM.
- **Add Coupling Reagents:** To the stirring ligand solution, add NHS (1.2-2.0 molar equivalents) followed by EDC or DCC (1.1-1.5 molar equivalents).
- **Activation Reaction:** Allow the reaction mixture to stir at room temperature for 30 minutes to 2 hours to form the active NHS ester intermediate.

Step 2: Conjugation to Primary Amine

- **Prepare Amine Solution:** Dissolve the target molecule containing primary amines in a conjugation-compatible buffer (e.g., PBS, pH 7.2-8.5). Ensure the buffer does not contain primary amines (e.g., Tris, glycine).
- **Initiate Conjugation:** Slowly add the activated PEG solution (from Step 1) to the amine-containing molecule solution with gentle stirring or agitation. A typical molar ratio of activated PEG to target molecule can range from 5:1 to 50:1, which must be optimized.
- **Conjugation Reaction:** Allow the reaction to proceed for 2-4 hours at room temperature or overnight at 2-8°C.

Step 3: Purification and Characterization

- **Purify Conjugate:** Separate the conjugate from unreacted PEG, coupling reagents, and by-products using techniques such as dialysis, gel filtration chromatography, or ultrafiltration.
- **Characterize Product:** Confirm successful conjugation and determine the degree of labeling using analytical methods like MALDI-TOF Mass Spectrometry, HPLC, or SDS-PAGE.

Quality Control and Storage

- **Purity Analysis:** Analyze the compound by HPLC or NMR to confirm a purity of $\geq 95\%$ [2].
- **Storage:** For long-term stability, store the product at **-20°C** in a moisture-free environment, protected from light. Under these conditions, it can typically be stored for several months to a year [1] [2].

Always allow the product to equilibrate to room temperature before opening to prevent moisture condensation.

Important Considerations and Troubleshooting

- **Solvent Choice:** The PEG spacer confers good solubility in aqueous media. For the initial activation step, anhydrous DMSO is often preferred to minimize hydrolysis of the activated ester [5].
- **Reaction pH:** The activation of the carboxylic acid is most efficient in slightly acidic conditions (pH 4.5-5.5). The subsequent conjugation to the primary amine is most effective at neutral to slightly basic pH (7.2-8.5).
- **Hydroxyl Group Inertness:** The hydroxyl terminus is relatively unreactive under these conditions, allowing for selective modification of the carboxylic acid. It can be further functionalized in a separate step if needed [3].

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References

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To cite this document: Smolecule. [HO-PEG5-CH₂COOH Chemical Properties and Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3616583#ho-peg5-ch2cooh-for-bioconjugation>]

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